

# $\alpha,\alpha,\alpha$ -Trifluoro-m-toluidine chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 3-(Trifluoromethyl)aniline

Cat. No.: B124266

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An In-depth Technical Guide to  $\alpha,\alpha,\alpha$ -Trifluoro-m-toluidine

## Introduction

$\alpha,\alpha,\alpha$ -Trifluoro-m-toluidine, systematically known as **3-(Trifluoromethyl)aniline**, is an organic compound with the formula  $\text{CF}_3\text{C}_6\text{H}_4\text{NH}_2$ .<sup>[1]</sup> It is a colorless to pale yellow liquid with a characteristic fish-like odor.<sup>[2][3]</sup> This compound and its isomers are crucial building blocks in the synthesis of a wide range of chemical products, including pharmaceuticals, agrochemicals, and dyes.<sup>[2][3][4]</sup>

The presence of the trifluoromethyl ( $-\text{CF}_3$ ) group significantly influences the molecule's properties. This highly electronegative group enhances the lipophilicity and metabolic stability of compounds into which it is incorporated, making it a highly desirable feature in drug design.<sup>[4]</sup> As a result, **3-(Trifluoromethyl)aniline** is a sought-after intermediate for developing drugs with improved pharmacokinetic profiles and for creating more potent herbicides and pesticides.<sup>[4][5]</sup> This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications for researchers and professionals in drug development.

## Chemical Structure and IUPAC Name

The chemical structure of  $\alpha,\alpha,\alpha$ -Trifluoro-m-toluidine consists of an aniline ring substituted with a trifluoromethyl group at the meta-position (position 3).

IUPAC Name: **3-(Trifluoromethyl)aniline**<sup>[1][2]</sup>

Synonyms:  $\alpha,\alpha,\alpha$ -Trifluoro-m-toluidine, m-Aminobenzotrifluoride, 3-Aminobenzotrifluoride, Benzenamine, 3-(trifluoromethyl)-[3][6]

Chemical Formula:  $C_7H_6F_3N$ [1]

Molecular Structure Visualization:

Caption: Chemical structure of **3-(Trifluoromethyl)aniline**.

## Physicochemical Properties

The key physical and chemical properties of **3-(Trifluoromethyl)aniline** are summarized in the table below for easy reference.

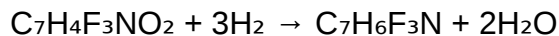
Property	Value	Reference
Molecular Weight	161.12 g/mol	[1][7]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Fish-like, unpleasant amine odor	[2][3]
Density	1.29 g/cm <sup>3</sup> to 1.303 g/cm <sup>3</sup>	[1][2][7]
Melting Point	5 to 6 °C (41 to 43 °F)	[1][7]
Boiling Point	187 to 188 °C (369 to 370 °F)	[1]
Flash Point	87 °C (188.6 °F) - closed cup	[7]
Water Solubility	Insoluble / Low solubility (5 g/L at 20 °C)	[2][3]
Vapor Density	5.56 (Relative to Air)	[2][3]
Refractive Index	1.478 to 1.480 at 20 °C	[2][7]
CAS Number	98-16-8	[2][7]

## Experimental Protocols

## Synthesis of 3-(Trifluoromethyl)aniline

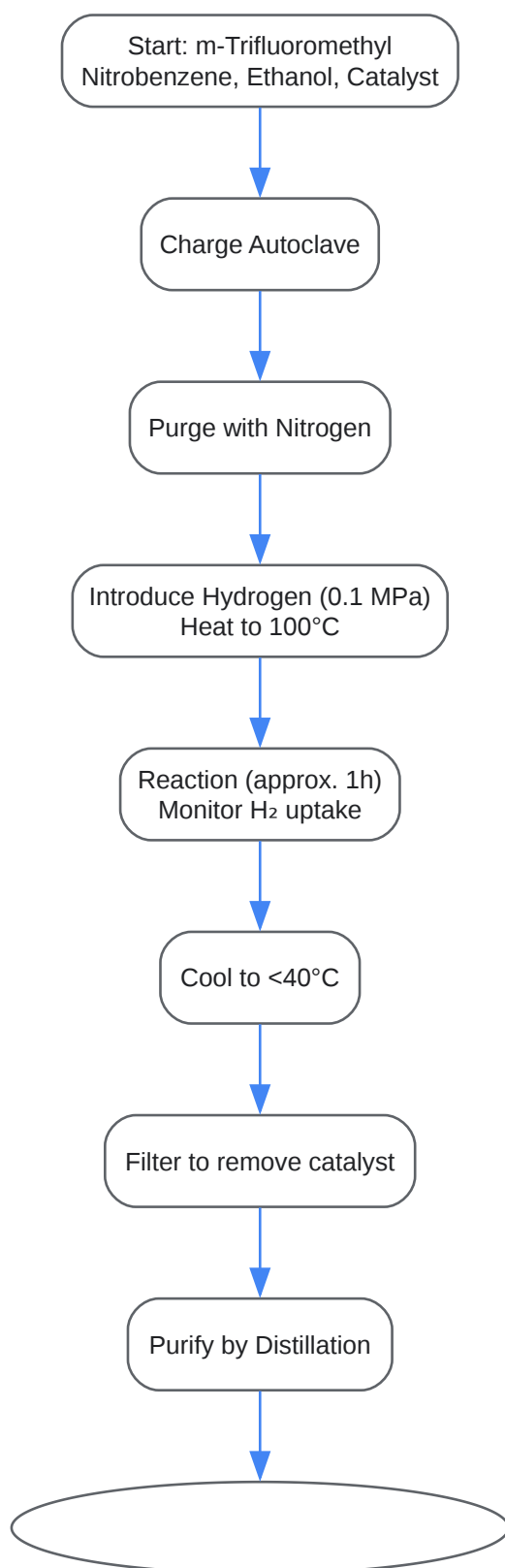
A common method for the preparation of **3-(Trifluoromethyl)aniline** is through the hydrogenation of m-trifluoromethyl nitrobenzene.

Reaction:



Detailed Protocol:

- **Charging the Reactor:** In an autoclave, add m-trifluoromethyl nitrobenzene, a solvent such as ethanol, and a catalyst (e.g., Palladium on carbon).
- **Inerting:** Purge the autoclave with nitrogen gas to replace the air.
- **Hydrogenation:** Begin stirring the mixture and introduce hydrogen gas, maintaining the pressure at approximately 0.1 MPa.
- **Reaction Conditions:** Control the temperature at  $100 \pm 5^\circ\text{C}$ . The reaction proceeds until hydrogen absorption ceases, which typically takes about 1 hour.
- **Cooling and Filtration:** After the reaction is complete, cool the reactor to below  $40^\circ\text{C}$ . The reaction mixture is then filtered to remove the catalyst.
- **Work-up:** The filtrate can be further purified through distillation to yield **3-(Trifluoromethyl)aniline**.<sup>[3]</sup>



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Caption: Workflow for the synthesis of **3-(Trifluoromethyl)aniline**.

## Use in Further Synthesis: Preparation of 4-Bromo-N,N-dimethyl-3-(trifluoromethyl)aniline

**3-(Trifluoromethyl)aniline** serves as a precursor in multi-step syntheses. For example, it is used to prepare 4-bromo-N,N-dimethyl-**3-(trifluoromethyl)aniline**.<sup>[8]</sup>

Protocol Overview:

- **Methylation:** **3-(Trifluoromethyl)aniline** is first N,N-dimethylated to produce N,N-dimethyl-**3-(trifluoromethyl)aniline**.
- **Bromination:** A solution of N,N-dimethyl-**3-(trifluoromethyl)aniline** in dichloromethane is cooled to -10°C.
- **Reagent Addition:** Finely powdered 2,4,4,6-tetrabromo-2,5-cyclohexadien-1-one is added in portions while maintaining the temperature between -10°C and 0°C.
- **Reaction Progression:** The mixture is allowed to warm to room temperature over 30 minutes.
- **Extraction and Purification:** The reaction mixture is extracted with aqueous sodium hydroxide to remove by-products. The organic layer is then washed, dried, and the solvent is removed to yield the crude product, which can be further purified.<sup>[8]</sup>

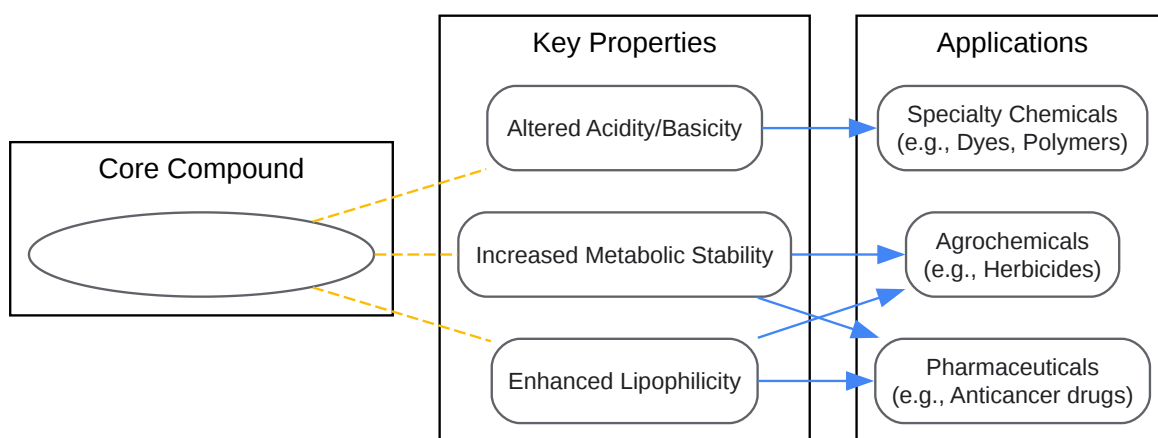
## Applications in Drug Development and Other Industries

The unique properties imparted by the trifluoromethyl group make **3-(Trifluoromethyl)aniline** a valuable intermediate in several high-value applications.

- **Pharmaceuticals:** The -CF<sub>3</sub> group can enhance a drug's metabolic stability and its ability to cross cell membranes (lipophilicity). This leads to a longer half-life and better bioavailability.<sup>[4]</sup> It is a building block for various therapeutic agents, including antiviral and anticancer drugs.<sup>[5]</sup> Derivatives of trifluoromethylaniline are found in FDA-approved drugs such as Sorafenib, an anticancer agent.<sup>[9]</sup>
- **Agrochemicals:** Similar to its role in pharmaceuticals, the -CF<sub>3</sub> group increases the potency of herbicides and pesticides.<sup>[4]</sup> This allows for lower application rates, potentially reducing

environmental impact.

- Dyes and Polymers: It serves as a precursor in the synthesis of specialty dyes, pigments, and polymers.[3][5]



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Caption: Relationship between properties and applications.

## Reactivity and Safety

**3-(Trifluoromethyl)aniline** is an aromatic amine and functions as a chemical base.[3][10] It readily neutralizes acids in exothermic reactions to form salts and water.[3][10] It is incompatible with strong oxidizing agents, isocyanates, peroxides, and acid halides.[3][10]

**Health Hazards:** The compound is toxic by ingestion and inhalation.[2][3] Contact may cause burns to the skin and eyes.[3] Acute exposure can lead to symptoms such as headache, dizziness, and nausea.[10] Appropriate personal protective equipment, including gloves, eye shields, and respiratory protection, should be used when handling this chemical.[7]

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